

Personal protective equipment for handling 1- Phenylcyclopentanecarboxylic acid

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Compound of Interest

Compound Name: 1-Phenylcyclopentanecarboxylic
acid

Cat. No.: B1362486

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Essential Safety and Handling Guide for 1- Phenylcyclopentanecarboxylic Acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Phenylcyclopentanecarboxylic acid**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Chemical Safety and Hazard Information

1-Phenylcyclopentanecarboxylic acid (CAS No. 77-55-4) is a compound that requires careful handling due to its potential health hazards. According to safety data sheets, it can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[1][2][3]

Identifier	Value
CAS Number	77-55-4
Molecular Formula	C12H14O2
Molecular Weight	190.24 g/mol
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure when handling **1-Phenylcyclopentanecarboxylic acid**.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or safety glasses with side-shields are mandatory. ^[4] A face shield should be worn in situations where splashing or significant dust generation is likely.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber). ^{[5][6]} A lab coat must be worn and kept fully buttoned. ^[7] Inspect gloves before use and change them immediately if contaminated.
Respiratory Protection	All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the inhalation of dust. ^{[2][7]} If a fume hood is not available and dust may be generated, a NIOSH-approved respirator is required. ^[8]

Operational and Disposal Plans

Safe Handling Procedures:

- Preparation and Engineering Controls:

- Designate a specific area for handling **1-Phenylcyclopentanecarboxylic acid**, ideally within a chemical fume hood.[\[7\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Assemble all necessary equipment, such as spatulas, weigh boats, and glassware, before starting work.

- Donning PPE:

- Put on all required PPE as detailed in the table above before handling the chemical.

- Handling:

- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation and dispersion of dust.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[2\]](#)[\[3\]](#)

- Post-Handling Procedures:

- Decontaminate the work area and any used equipment.
- Remove PPE carefully to avoid cross-contamination.

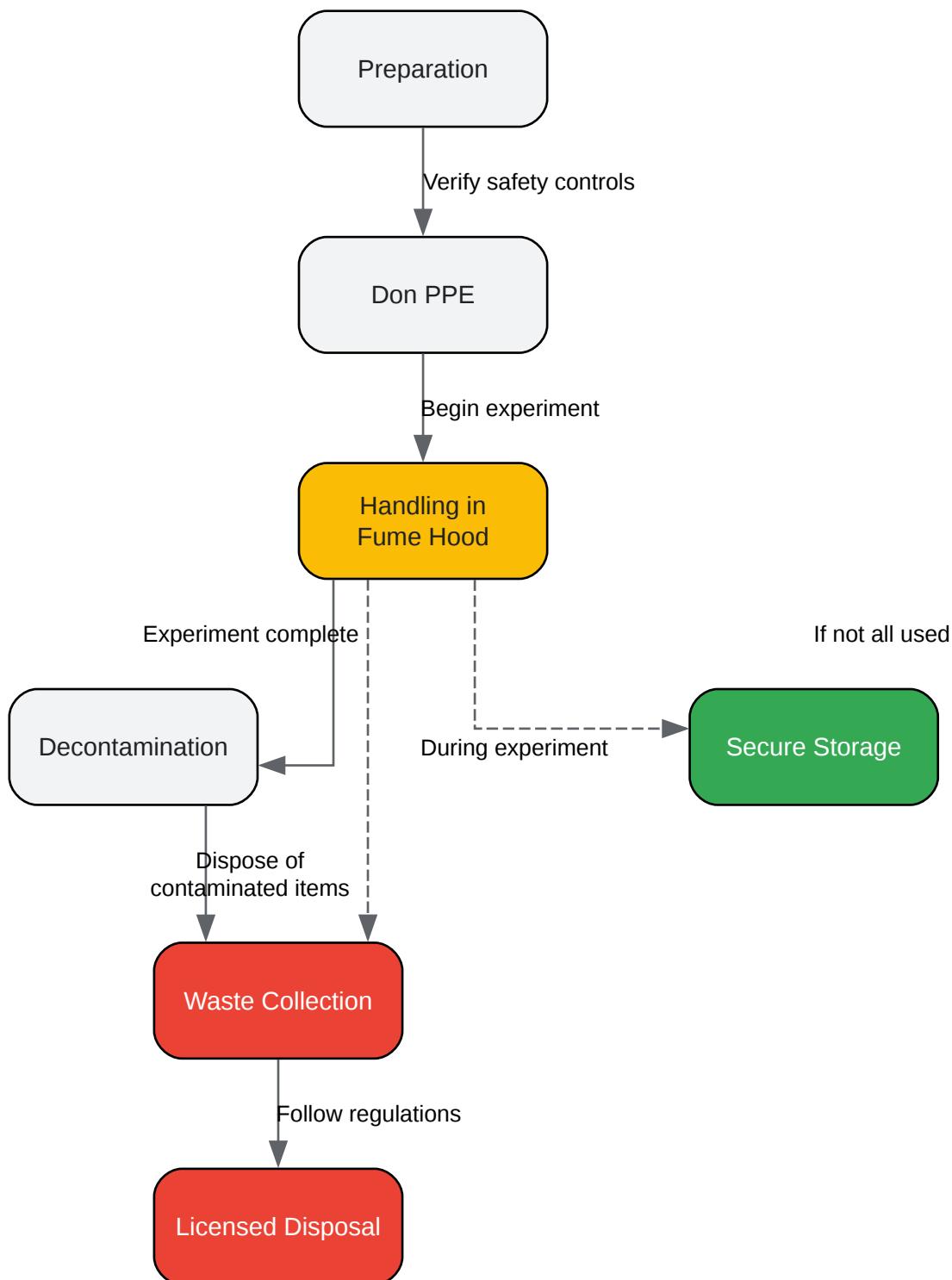
Storage:

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Keep the container tightly closed when not in use.
- Store away from incompatible materials such as strong oxidizing agents.[\[9\]](#)

Disposal Plan:

- All waste materials contaminated with **1-Phenylcyclopentanecarboxylic acid**, including disposable gloves, weigh boats, and paper towels, must be collected in a dedicated and clearly labeled hazardous waste container.[[7](#)]
- Disposal of this chemical waste must be entrusted to a licensed waste disposal company.[[2](#)][[3](#)]
- Do not empty into drains.[[2](#)]
- Contaminated packaging should be disposed of in the same manner as the chemical, ensuring the container is completely empty before disposal.
- All disposal activities must be in accordance with federal, state, and local environmental regulations.[[10](#)]

Experimental Workflow



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Caption: Workflow for Safely Handling **1-Phenylcyclopentanecarboxylic Acid**.

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